

# safe handling procedures and personal protective equipment for Cl<sub>4</sub>

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## Compound of Interest

Compound Name: Carbon tetraiodide

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## Technical Support Center: Carbon Tetraiodide (Cl<sub>4</sub>)

This guide provides essential safety information, handling procedures, and troubleshooting advice for laboratory personnel working with **Carbon Tetraiodide** (Cl<sub>4</sub>).

## Frequently Asked Questions (FAQs)

What is **Carbon Tetraiodide** (Cl<sub>4</sub>)?

**Carbon Tetraiodide**, also known as tetraiodomethane, is a bright red crystalline solid.<sup>[1][2]</sup> It is a member of the tetrahalomethane family and is primarily used as a reagent in organic synthesis.<sup>[2]</sup> Due to the nature of the carbon-iodine bonds, it is the least stable of the tetrahalomethanes.<sup>[1]</sup>

What are the primary hazards associated with **Carbon Tetraiodide**?

The main hazards of **Carbon Tetraiodide** are:

- **Irritant:** It is an irritant to the skin, eyes, and respiratory system.<sup>[3][4][5]</sup>
- **Toxicity:** It is considered toxic, and perhalogenated organic compounds should generally be handled as such.<sup>[3]</sup>

- Instability: It is sensitive to light and heat, and can decompose to form iodine and tetraiodoethylene.[2][3] It is also sensitive to moisture.[6][7]

What are the physical and chemical properties of **Carbon Tetraiodide**?

Property	Value
Molecular Formula	Cl <sub>4</sub>
Molecular Weight	519.63 g/mol [4]
Appearance	Dark violet/red crystalline solid[3][8]
Melting Point	168-171 °C (decomposes)[1][7][8]
Solubility	Sparingly soluble in water with hydrolysis; soluble in nonpolar organic solvents like benzene and chloroform.[2][3][7]
Density	4.32 g/cm <sup>3</sup> [2][3]

## Safe Handling Procedures

Q: How should I properly store **Carbon Tetraiodide**?

A: **Carbon Tetraiodide** should be stored in a cool, dry, and well-ventilated place.[6] It is recommended to store it at temperatures between 2-8°C.[2][8] The container should be tightly closed and protected from light and moisture.[2][6] It should be handled and stored under an inert gas.[4][8]

Q: What are the general precautions for handling **Carbon Tetraiodide**?

A: When handling **Carbon Tetraiodide**, you should:

- Avoid contact with skin and eyes.[6][8]
- Avoid the formation and inhalation of dust and aerosols.[6][8]
- Use only in a well-ventilated area or outdoors.[4]

- Wash hands thoroughly after handling.[\[4\]](#)[\[8\]](#)
- Obtain special instructions before use.[\[6\]](#)

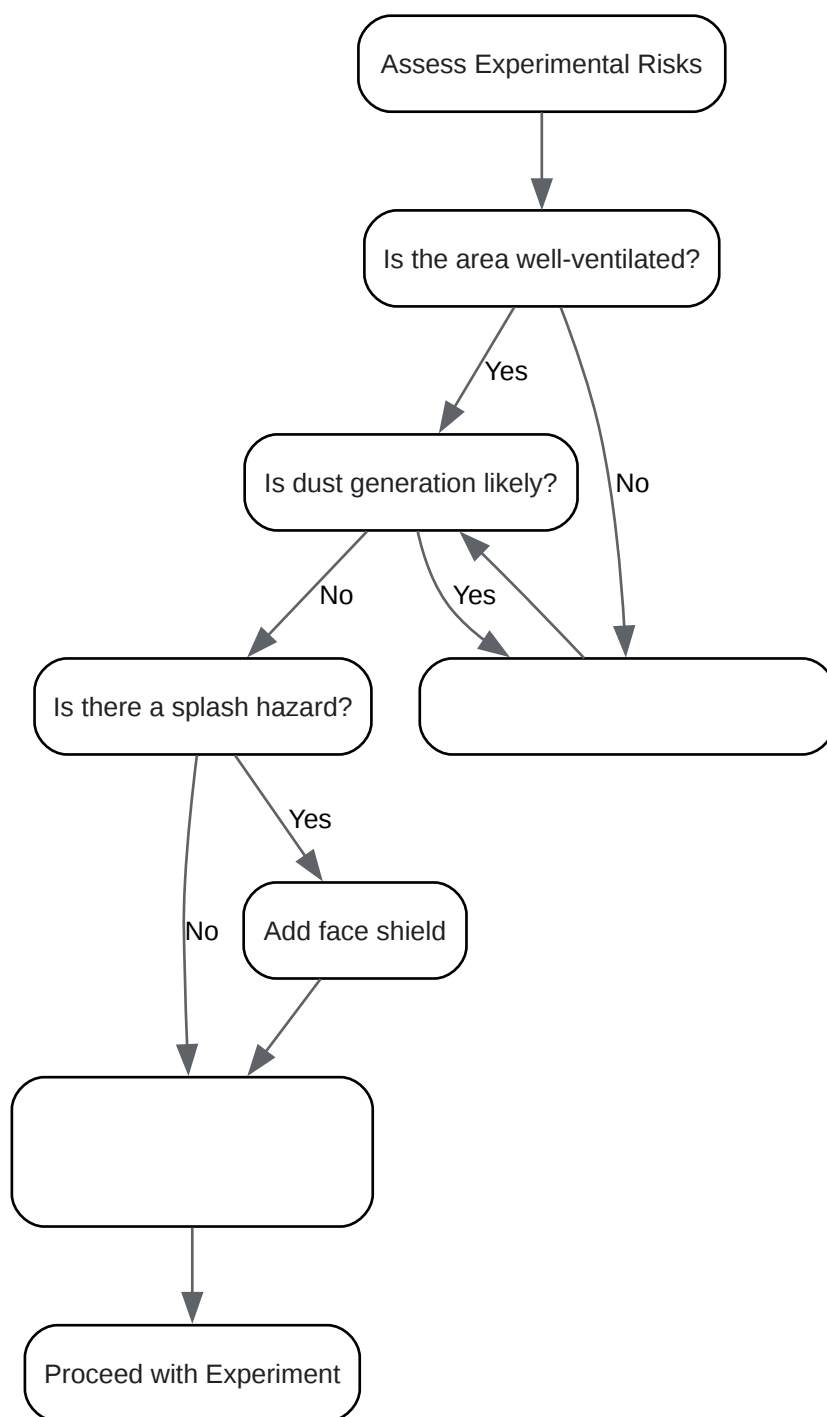
## Personal Protective Equipment (PPE)

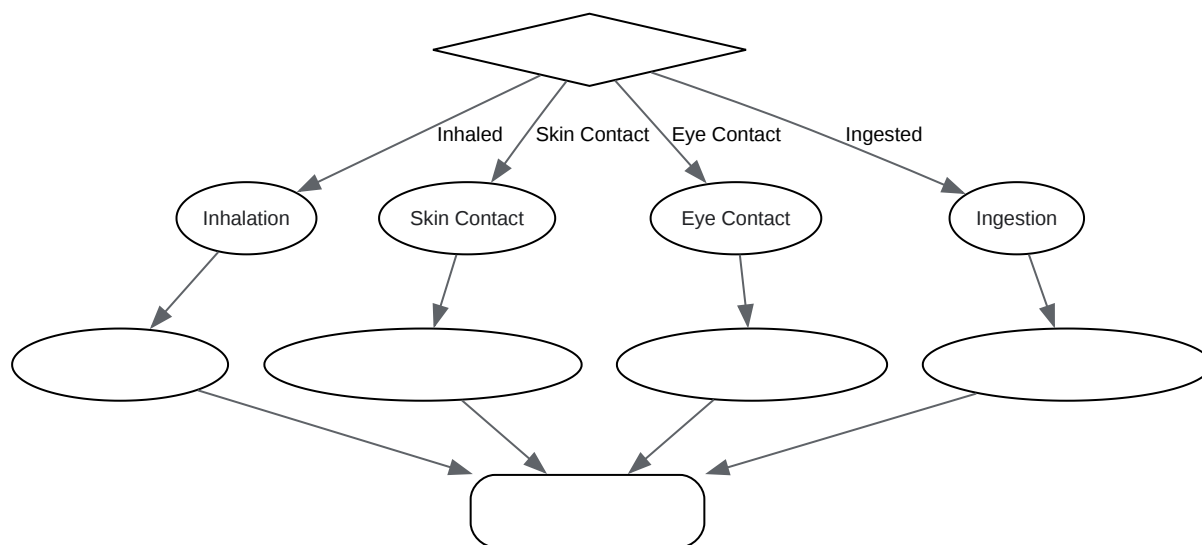
Q: What Personal Protective Equipment (PPE) is required when working with **Carbon Tetraiodide**?

A: The following PPE is mandatory when handling  $\text{CI}_4$ :

- Eye/Face Protection: Wear safety glasses with side-shields conforming to EN166 or NIOSH-approved safety goggles.[\[4\]](#) A face shield may be necessary for splash protection.[\[9\]](#)
- Skin Protection:
  - Gloves: Wear chemical-resistant gloves, such as nitrile or neoprene.[\[9\]](#)[\[10\]](#) Always inspect gloves for tears or punctures before use and use proper glove removal technique.[\[4\]](#)[\[10\]](#)
  - Protective Clothing: A chemical-resistant lab coat, apron, or coveralls should be worn.[\[10\]](#)[\[11\]](#)
- Respiratory Protection: If working in an area with poor ventilation or where dust formation is likely, use a NIOSH-approved respirator.[\[6\]](#)[\[11\]](#)

## PPE Selection Workflow





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